

Ethyl 6,8-dichlorooctanoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Ethyl 6,8-dichlorooctanoate*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 6,8-dichlorooctanoate is a pivotal chemical intermediate, primarily recognized for its essential role in the synthesis of alpha-lipoic acid, a powerful antioxidant with significant therapeutic applications. This document provides an in-depth technical overview of **Ethyl 6,8-dichlorooctanoate**, encompassing its chemical and physical properties, detailed synthesis methodologies, and its primary application in drug development. All quantitative data is presented in structured tables, and key experimental protocols are meticulously detailed. Furthermore, synthesis pathways and experimental workflows are visualized using Graphviz diagrams to facilitate a clear understanding of the chemical processes involved.

Introduction

Ethyl 6,8-dichlorooctanoate (CAS No. 1070-64-0) is a halogenated fatty acid ester that has garnered significant attention in the pharmaceutical and chemical industries.^[1] Its molecular structure, featuring two chlorine atoms at the 6th and 8th positions of an octanoate chain, makes it a versatile precursor for the synthesis of various bioactive compounds.^[2] The primary and most notable application of this intermediate is in the production of alpha-lipoic acid, a compound often referred to as a "universal antioxidant" due to its wide-ranging benefits in treating and preventing numerous diseases, including diabetes and heart disease.^{[3][4]} Lipoic acid is a naturally occurring compound that plays a crucial role as a coenzyme in various

metabolic pathways.^[5] The synthesis of lipoic acid often necessitates the use of **Ethyl 6,8-dichlorooctanoate** as a key starting material.^{[6][7]}

Chemical and Physical Properties

Ethyl 6,8-dichlorooctanoate is typically a colorless to pale yellow oil.^{[1][4]} Its key chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	1070-64-0	[1]
Molecular Formula	C ₁₀ H ₁₈ Cl ₂ O ₂	[4]
Molecular Weight	241.15 g/mol	[4] [8]
Appearance	Colorless to Pale Yellow Oil	[4]
Boiling Point	109 °C at 0.7 Torr	[1] [4]
121-123 °C at 0.5 mmHg	[9]	
172-176 °C at 5 mmHg	[3] [10]	
Density	1.107 g/mL at 25 °C	[1] [4]
Refractive Index (n _{20/D})	1.462	[10]
Solubility	Soluble in many organic solvents	[2]

Synthesis of Ethyl 6,8-dichlorooctanoate

The synthesis of **Ethyl 6,8-dichlorooctanoate** has been approached through various routes, predominantly involving the chlorination of a precursor molecule. The most common starting material is ethyl 6-hydroxy-8-chlorooctanoate.^{[3][6]}

Synthesis from Ethyl 6-hydroxy-8-chlorooctanoate

This is a widely adopted method for the preparation of **Ethyl 6,8-dichlorooctanoate**. The core of this synthesis is the substitution of the hydroxyl group at the 6th position with a chlorine

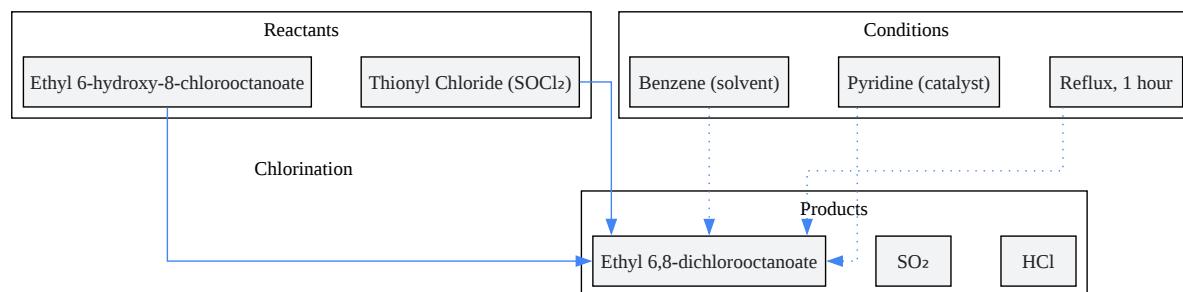
atom. Two primary chlorinating agents are commonly employed: thionyl chloride (SOCl_2) and bis(trichloromethyl) carbonate (triphosgene).

The reaction of ethyl 6-hydroxy-8-chlorooctanoate with thionyl chloride, often in the presence of a catalyst like pyridine or N,N-dimethylformamide (DMF), yields **Ethyl 6,8-dichlorooctanoate**.
[6][9]

Experimental Protocol:

A solution of ethyl 8-chloro-6-hydroxyoctanoate (29.2 g) in anhydrous benzene (28 ml) is added dropwise with stirring to a solution of thionyl chloride (18.5 g) in benzene (14 ml) containing two drops of pyridine.[9] The reaction mixture is then heated under gentle reflux for 1 hour.[9] After cooling, the mixture is shaken with ice-water (50 ml).[9] The organic layer is separated, dried over anhydrous sodium sulfate, and distilled in vacuo to yield **Ethyl 6,8-dichlorooctanoate**.[9]

- Yield: A crude yield of 88% has been reported for a similar process.[3]
- Boiling Point of Product: 121-123 °C at 0.5 mmHg.[9]



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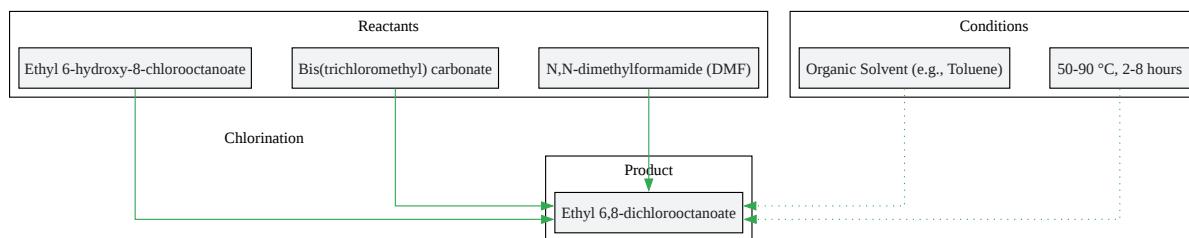
Synthesis of **Ethyl 6,8-dichlorooctanoate** using Thionyl Chloride.

An alternative and more environmentally friendly approach involves the use of bis(trichloromethyl) carbonate as the chlorinating agent in the presence of N,N-dimethylformamide (DMF).^[3] This method avoids the use of thionyl chloride, which can produce noxious sulfur dioxide gas.^[3]

Experimental Protocol:

Ethyl 6-hydroxy-8-chlorooctanoate is dissolved in N,N-dimethylformamide.^[3] Under an ice-water bath and with stirring, a solution of bis(trichloromethyl) carbonate in an organic solvent (such as chlorobenzene or toluene) is added dropwise.^[3] After the addition is complete, the temperature is slowly raised to 50-90 °C and the reaction is allowed to proceed for 2-8 hours.^[3] Upon completion, the reaction mixture is cooled to below 30 °C and neutralized with an alkali solution. The solvent is then evaporated under normal pressure, and the residue is vacuum distilled to obtain **Ethyl 6,8-dichlorooctanoate**.^[3]

- Molar Ratio: A typical molar ratio of Ethyl 6-hydroxy-8-chlorooctanoate to bis(trichloromethyl) carbonate to N,N-dimethylformamide is 1 : 0.34-0.5 : 1.0-1.5.^[3]
- Yield: Molar yields as high as 94.7% with a purity of 98.5% have been reported.^[3]



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Synthesis using Bis(trichloromethyl) Carbonate.

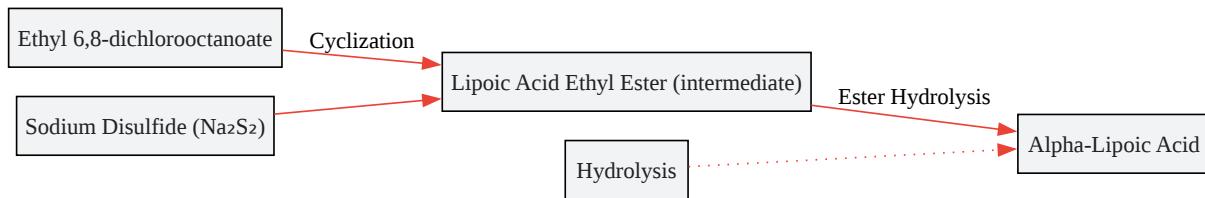
Other Synthetic Routes

Other synthetic strategies have been developed, including a multi-step process starting from adipic acid.^{[5][6]} Another route utilizes cyclohexanone and vinyl ethyl ether as starting materials.^[5] These alternative routes aim to improve efficiency, reduce waste, and utilize readily available starting materials.

Role in Drug Development: The Synthesis of Alpha-Lipoic Acid

The primary significance of **Ethyl 6,8-dichlorooctanoate** in drug development lies in its role as a key intermediate for the synthesis of alpha-lipoic acid.^{[2][4][7]} Alpha-lipoic acid is a potent antioxidant that has been investigated for its therapeutic potential in a variety of conditions.

The conversion of **Ethyl 6,8-dichlorooctanoate** to alpha-lipoic acid typically involves a cyclization reaction to form the dithiolane ring. This is often achieved by reacting **Ethyl 6,8-dichlorooctanoate** with a source of sulfur, such as sodium disulfide, followed by hydrolysis of the ester group.^[11]



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General pathway for the synthesis of Alpha-Lipoic Acid.

Conclusion

Ethyl 6,8-dichlorooctanoate is a critically important chemical intermediate with a well-established role in the synthesis of the therapeutically valuable antioxidant, alpha-lipoic acid. The synthetic methodologies for its preparation are well-documented, offering routes with high yields and purity. For researchers and professionals in drug development, a thorough

understanding of the properties and synthesis of **Ethyl 6,8-dichlorooctanoate** is essential for the efficient production of alpha-lipoic acid and potentially other novel therapeutic agents. The continued optimization of its synthesis will likely focus on improving environmental friendliness and reducing production costs.

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- To cite this document: BenchChem. [Ethyl 6,8-dichlorooctanoate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

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